

A Researcher's Guide to NPR1 Antibodies: A Comparative Overview

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Compound of Interest

Compound Name: *NPR1 protein*

CAS No.: *147682-31-3*

Cat. No.: *B1178834*

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For researchers in immunology, plant biology, and drug development, the Non-expresser of Pathogenesis-Related Genes 1 (NPR1) protein is a critical target of study. As a key regulator of the salicylic acid (SA)-mediated systemic acquired resistance (SAR) in plants, and with homologs involved in various signaling pathways in other organisms, the ability to reliably detect and quantify NPR1 is paramount. The selection of a high-quality antibody is a crucial first step for any successful experiment.

This guide provides a comparative overview of several commercially available NPR1 antibodies. While direct, independent, side-by-side comparative studies with extensive quantitative data are not readily available in the public domain, this guide compiles and presents information from manufacturer datasheets to aid in your selection process.

Disclaimer: The data presented here is sourced from publicly available manufacturer datasheets and has not been independently verified through head-to-head comparative experiments. Performance can vary depending on the specific experimental conditions, sample type, and laboratory setup. We strongly recommend consulting the original datasheets and performing your own validation experiments.

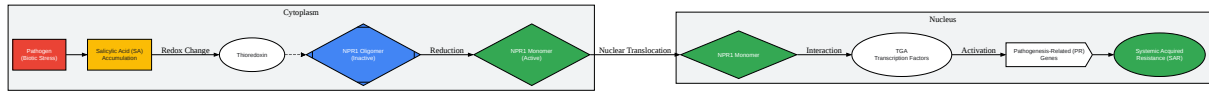
Quantitative Data Summary of Select NPR1 Antibodies

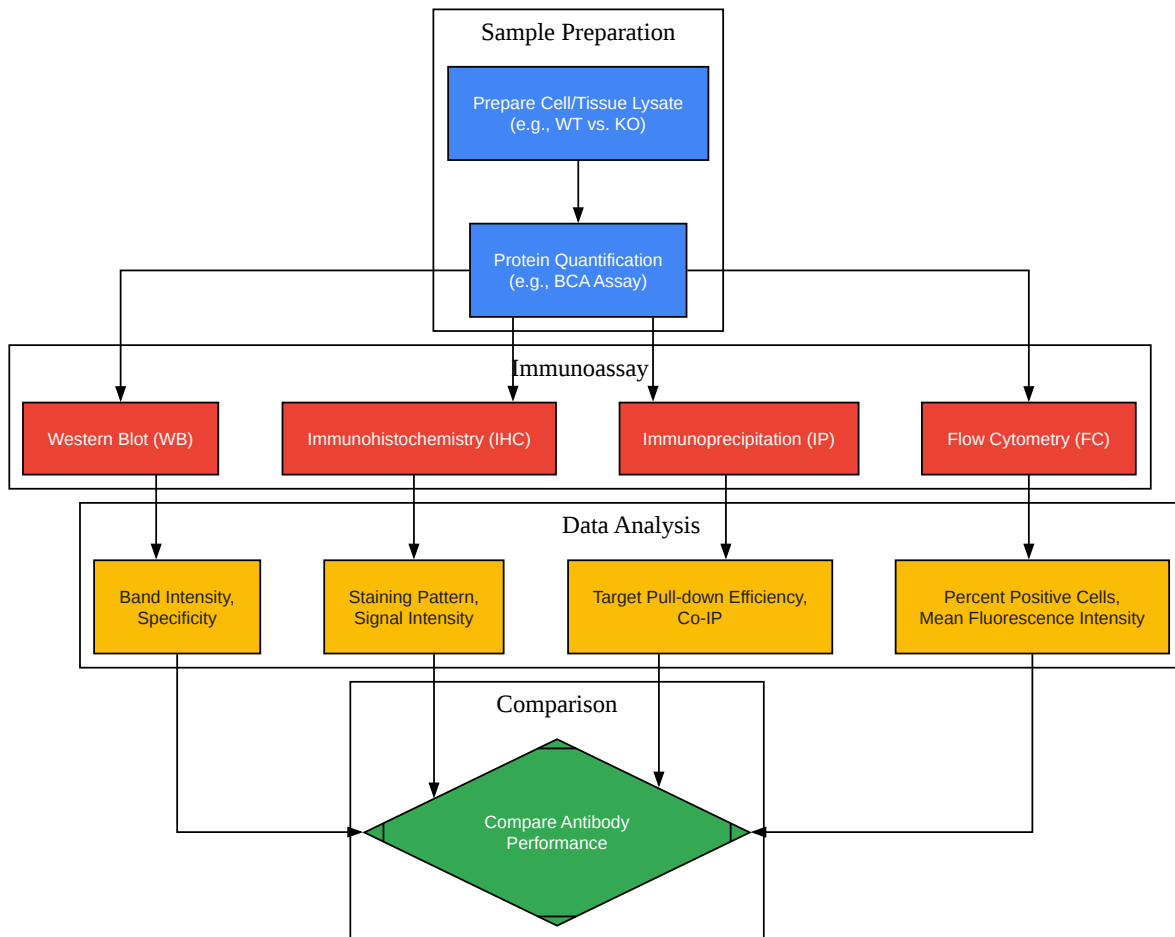
The following table summarizes key features and recommended applications for a selection of commercially available NPR1 antibodies. This information is intended to provide a starting point for your antibody selection process.

Antibody Name/ID	Host Species	Clonality	Reactivity	Validated Applications	Recommended Dilutions	Manufacturer
Anti-NPR1 (55116-1-AP)	Rabbit	Polyclonal	Human	WB, IHC, ELISA	WB: 1:300, IHC: 1:200	Proteintech
Anti-NPR1 (PA5-29049)	Rabbit	Polyclonal	Human, Rat, Rabbit	WB	1:1000	Thermo Fisher Scientific
Anti-NPR1 (HPA031087)	Rabbit	Polyclonal	Human	IHC	-	Sigma-Aldrich
Anti-NPR1 (ab4136)	Rabbit	Polyclonal	Arabidopsis thaliana	WB	1:1000	Agrisera
Anti-NPR-A (MAB4860)	Mouse	Monoclonal	Human	WB, ELISA	WB: 1 µg/mL	R&D Systems
Anti-NPR1 (STJ502453)	Rabbit	Polyclonal	Human, Mouse, Rat	WB, IHC, IF, IP, ELISA	WB: 1:500, IHC: 1:25-1:250, IF: 1:25-1:250, IP: 1:200	St John's Laboratory
Anti-NPR1 (M2) (R3506-3)	Rabbit	Polyclonal	Arabidopsis thaliana	WB	1:500-1:2,000	Abiocode

Visualizing Key Processes

To better understand the context in which these antibodies are used, the following diagrams illustrate the NPR1 signaling pathway and a general workflow for comparing antibody efficacy.





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